

Elaidic Acid-d17 supplier and catalog number

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Compound of Interest

Compound Name: *Elaidic Acid-d17*

Cat. No.: *B10820421*

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Technical Guide: Elaidic Acid-d17

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Elaidic Acid-d17**, a deuterated derivative of elaidic acid. It is intended to serve as a comprehensive resource for researchers utilizing this stable isotope-labeled compound in their experimental workflows. This document covers supplier information, key technical data, experimental protocols, and relevant biological pathways.

Supplier Information and Product Specifications

Elaidic Acid-d17 is commercially available from several suppliers and is primarily intended for research use as an internal standard for the quantification of elaidic acid by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Supplier	Catalog Number
INDOFINE Chemical Company, Inc.	71-1810 [5]
Cayman Chemical	27715
Larodan	-

Table 1: Physical and Chemical Properties

Property	Value	Reference
Chemical Name	(E)-octadec-9-enoic- 11,11,12,12,13,13,14,14,15,15 ,16,16,17,17,18,18,18-d17 acid	
Synonyms	C18:1(9E)-d17, 9(E)-Oleic Acid-d17, FA 18:1-d17, trans- Oleic Acid-d17	
Molecular Formula	C18H17D17O2	
Molecular Weight	299.6 g/mol	
Purity	≥99% deuterated forms (d1- d17)	
Physical Form	Crystalline Solid	
Storage	-20°C	
Stability	≥ 4 years (from date of purchase)	

Table 2: Solubility Data

Solvent	Concentration	Reference
DMF	30 mg/ml	
DMSO	30 mg/ml	
Ethanol	30 mg/ml	

Biological Significance and Applications

Elaidic acid is the primary trans-fatty acid found in partially hydrogenated vegetable oils. Its consumption has been linked to various health effects. **Elaidic Acid-d17**, as a stable isotope-labeled internal standard, is a crucial tool for accurately quantifying elaidic acid in biological

samples. This enables researchers to study its metabolism, and cellular and physiological effects.

Key research applications include:

- **Quantification of Elaidic Acid:** Used as an internal standard in GC-MS and LC-MS methods to accurately measure elaidic acid levels in various biological matrices.
- **Apoptosis and Cellular Stress:** Investigating the role of elaidic acid in inducing apoptosis, particularly in endothelial cells, through mechanisms involving reactive oxygen species (ROS) accumulation and endoplasmic reticulum (ER) stress.
- **Autophagy Research:** Studying the inhibitory effect of trans-fats like elaidic acid on autophagy induced by saturated fatty acids.
- **Lipid Metabolism:** Examining the influence of elaidic acid on lipid profiles, including its impact on LDL and HDL cholesterol, potentially through the modulation of cholesteryl ester transfer protein (CETP) activity.
- **Cancer Research:** Exploring the role of elaidic acid in promoting the growth, survival, and metastasis of cancer cells, potentially through the Wnt and ERK1/2 signaling pathways.
- **Prostaglandin Biosynthesis:** Assessing the effect of elaidic acid on the synthesis of prostaglandins and other eicosanoids.

Experimental Protocols

The following are representative protocols that can be adapted for use with **Elaidic Acid-d17**.

Quantification of Elaidic Acid in Plasma using LC-MS/MS

This protocol outlines a method for the extraction and quantification of elaidic acid from human plasma using **Elaidic Acid-d17** as an internal standard.

Materials:

- Human plasma samples

- **Elaidic Acid-d17** (internal standard)
- Chloroform
- Methanol
- Water
- Nitrogen gas evaporator
- LC-MS/MS system

Procedure:

- Sample Preparation:
 - Thaw plasma samples on ice.
 - To 100 μ L of plasma, add 10 μ L of **Elaidic Acid-d17** internal standard solution (concentration to be optimized based on expected analyte levels).
 - Add 2 mL of a chloroform:methanol (2:1, v/v) mixture.
- Lipid Extraction:
 - Vortex the mixture vigorously for 2 minutes.
 - Centrifuge at 2000 x g for 10 minutes to separate the phases.
 - Carefully collect the lower organic phase and transfer it to a clean tube.
- Solvent Evaporation:
 - Evaporate the solvent under a gentle stream of nitrogen gas.
- Reconstitution and Analysis:
 - Reconstitute the dried lipid extract in a suitable solvent for LC-MS/MS analysis (e.g., methanol).

- Inject the sample into the LC-MS/MS system for quantification.

Data Analysis:

- Create a calibration curve using known concentrations of unlabeled elaidic acid.
- Determine the concentration of elaidic acid in the plasma samples by comparing the peak area ratio of the analyte to the internal standard (**Elaidic Acid-d17**) against the calibration curve.

Cellular Fatty Acid Uptake Assay

This protocol describes a method to trace the cellular uptake of fatty acids using a deuterated analog like **Elaidic Acid-d17**.

Materials:

- Cultured cells (e.g., adipocytes, hepatocytes)
- **Elaidic Acid-d17**
- Fatty acid-free Bovine Serum Albumin (BSA)
- Serum-free culture medium
- Ethanol
- Phosphate-Buffered Saline (PBS)

Procedure:

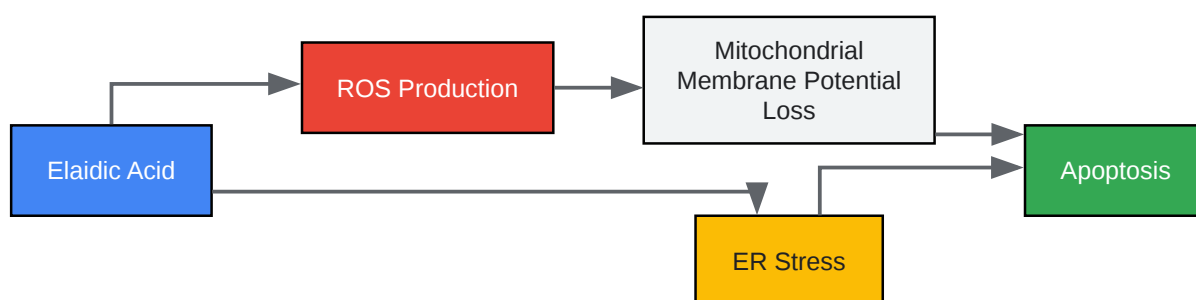
- Preparation of Fatty Acid-BSA Complex:
 - Prepare a stock solution of fatty acid-free BSA (e.g., 10% w/v) in serum-free culture medium.
 - Prepare a stock solution of **Elaidic Acid-d17** in ethanol.

- Slowly add the **Elaidic Acid-d17** stock to the BSA solution while gently vortexing to allow for binding.
- Cell Treatment:
 - Wash cultured cells once with PBS.
 - Add the serum-free medium containing the **Elaidic Acid-d17**:BSA complex to the cells.
 - Incubate the cells at 37°C for various time points to measure uptake kinetics.
- Stopping the Uptake:
 - Aspirate the treatment medium and immediately wash the cells three times with ice-cold PBS containing 0.5% BSA, followed by one wash with ice-cold PBS alone.
- Lipid Extraction and Analysis:
 - Lyse the cells and extract total lipids using a suitable method (e.g., Bligh-Dyer).
 - Analyze the lipid extract by GC-MS or LC-MS/MS to quantify the amount of incorporated **Elaidic Acid-d17**.

Signaling Pathways and Experimental Workflows

Elaidic Acid-Induced Apoptosis via ROS and ER Stress

Elaidic acid has been shown to induce apoptosis in various cell types, including SH-SY5Y neuroblastoma cells, through the generation of reactive oxygen species (ROS) and the induction of endoplasmic reticulum (ER) stress.

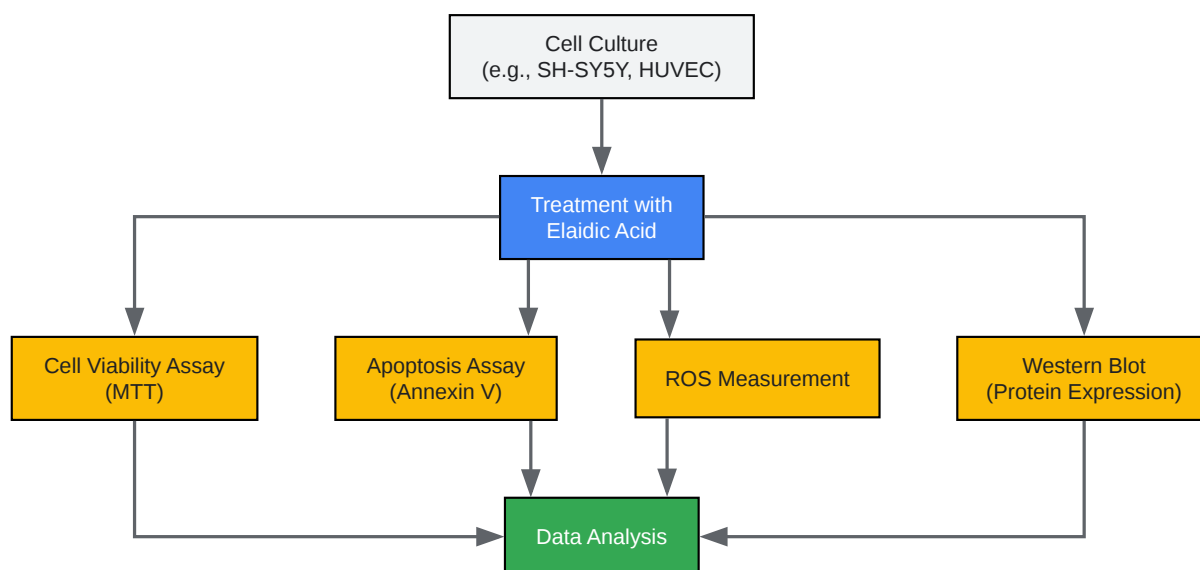


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Caption: Elaidic Acid-Induced Apoptosis Pathway.

Experimental Workflow for Investigating Elaidic Acid's Cellular Effects

The following diagram illustrates a general workflow for studying the cellular effects of elaidic acid, for which **Elaidic Acid-d17** can be used as a control or tracer.



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Caption: Workflow for Cellular Effects of Elaidic Acid.

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